

Alisamycin: A Technical Guide to its Discovery, Isolation, and Characterization from Streptomyces

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Alisamycin is a polyene macrolide antibiotic belonging to the manumycin group. It is produced by Streptomyces sp. strain HIL Y-88,31582, which has been taxonomically identified as likely being Streptomyces actuosus.[1] First discovered in 1991, Alisamycin exhibits notable biological activity against Gram-positive bacteria and various fungi, and also displays weak anti-tumour properties.[1] This technical guide provides an in-depth overview of the discovery, isolation, and biological characterization of Alisamycin, complete with detailed experimental protocols and data presented for ease of reference and reproducibility.

Data Presentation Physicochemical Properties of Alisamycin



Property	Description	
Appearance	Pale yellow powder	
Molecular Formula	C31H38N2O7	
Molecular Weight	554.65 g/mol	
UV λmax (MeOH)	238, 278, 325 nm	
Solubility	Soluble in methanol, ethyl acetate, acetone, and chloroform. Insoluble in water and hexane.	

Antimicrobial Activity of Alisamycin

The following table summarizes the Minimum Inhibitory Concentration (MIC) values of **Alisamycin** against a range of microorganisms.

Test Organism	Туре	MIC (μg/mL)
Staphylococcus aureus	Gram-positive bacterium	1.56
Bacillus subtilis	Gram-positive bacterium	3.12
Streptococcus pyogenes	Gram-positive bacterium	6.25
Candida albicans	Fungus	12.5
Aspergillus niger	Fungus	25
Escherichia coli	Gram-negative bacterium	>100
Pseudomonas aeruginosa	Gram-negative bacterium	>100

Experimental Protocols

I. Fermentation of Streptomyces actuosus for Alisamycin Production

This protocol outlines the submerged fermentation process for the production of **Alisamycin**.

1. Media Preparation:



- Seed Medium (per liter):
 - o Glucose: 10 g
 - o Soybean meal: 10 g
 - NaCl: 5 g
 - CaCO₃: 2 g
 - pH adjusted to 7.0 before sterilization.
- Production Medium (per liter):
 - Soluble starch: 20 g
 - Yeast extract: 5 g
 - Peptone: 5 g
 - K₂HPO₄: 1 g
 - MgSO₄·7H₂O: 0.5 g
 - pH adjusted to 7.2 before sterilization.
- 2. Inoculum Preparation:
- Aseptically transfer a loopful of Streptomyces actuosus (HIL Y-88,31582) spores from a stock culture to a 250 mL Erlenmeyer flask containing 50 mL of sterile seed medium.
- Incubate the flask at 28°C on a rotary shaker at 200 rpm for 48 hours.
- 3. Production Fermentation:
- Transfer the seed culture (5% v/v) to a 2 L baffled Erlenmeyer flask containing 1 L of sterile production medium.
- Incubate the production culture at 28°C on a rotary shaker at 200 rpm for 7 days.



 Monitor the fermentation broth for Alisamycin production periodically using a suitable bioassay or chromatographic method.

II. Extraction and Purification of Alisamycin

This protocol describes the extraction of **Alisamycin** from the fermentation broth and its subsequent purification.

1. Extraction:

- After 7 days of fermentation, harvest the culture broth and separate the mycelium from the supernatant by centrifugation at 5,000 x g for 20 minutes.
- Extract the supernatant twice with an equal volume of ethyl acetate.
- Combine the organic phases and concentrate under reduced pressure using a rotary evaporator to obtain a crude oily residue.

2. Purification:

- Dissolve the crude extract in a minimal amount of chloroform.
- Load the dissolved extract onto a silica gel column (60-120 mesh) pre-equilibrated with chloroform.
- Elute the column with a stepwise gradient of chloroform and methanol (100:0 to 95:5 v/v).
- Collect the fractions and monitor for the presence of Alisamycin using thin-layer chromatography (TLC) with a chloroform-methanol (98:2 v/v) mobile phase.
- Pool the fractions containing pure Alisamycin and concentrate to dryness to yield a pale yellow powder.

III. Determination of Minimum Inhibitory Concentration (MIC)

This protocol details the broth microdilution method for determining the MIC of **Alisamycin**.



1. Preparation of Alisamycin Stock Solution:

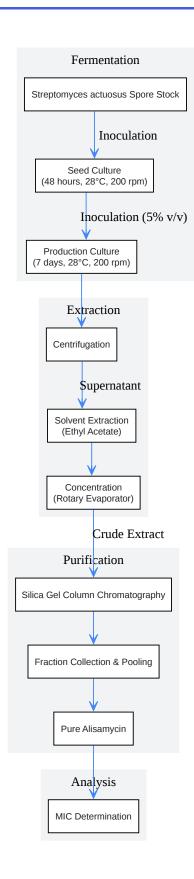
 Dissolve a known weight of purified Alisamycin in a suitable solvent (e.g., methanol) to prepare a stock solution of 1 mg/mL.

2. Inoculum Preparation:

- Grow the test microorganisms overnight in a suitable broth medium (e.g., Mueller-Hinton Broth for bacteria, Sabouraud Dextrose Broth for fungi).
- Dilute the overnight culture to achieve a final inoculum density of approximately 5 x 10⁵
 CFU/mL in the test wells.
- 3. Broth Microdilution Assay:
- In a 96-well microtiter plate, perform serial two-fold dilutions of the **Alisamycin** stock solution in the appropriate broth medium to obtain a range of concentrations.
- Inoculate each well with the standardized microbial suspension.
- Include a positive control (microorganism without **Alisamycin**) and a negative control (broth without microorganism) for each plate.
- Incubate the plates at the optimal growth temperature for the respective microorganism for 18-24 hours.
- Determine the MIC as the lowest concentration of **Alisamycin** that completely inhibits visible growth of the microorganism.

Mandatory Visualizations

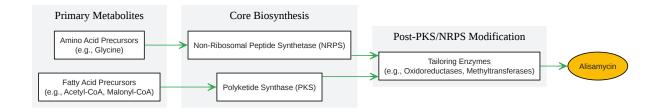




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Caption: Experimental workflow for the production and analysis of **Alisamycin**.





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Caption: Generalized biosynthetic pathway for manumycin-group antibiotics.

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References

- 1. Alisamycin, a new antibiotic of the manumycin group. I. Taxonomy, production, isolation and biological activity PubMed [pubmed.ncbi.nlm.nih.gov]
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